

Technical Guide: Toxicity & Safety Profile of 5-Chloro-2-nitro-1H-imidazole

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Compound of Interest

Compound Name: 5-Chloro-2-nitro-1h-imidazole

Cat. No.: B13147601

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Executive Summary

5-Chloro-2-nitro-1H-imidazole (CAS: 1823997-84-7) is a specialized heterocyclic intermediate belonging to the nitroimidazole class, a family of compounds widely utilized in the synthesis of hypoxic cell radiosensitizers and antiprotozoal agents (e.g., Azomycin derivatives).

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)

Critical Identification Alert: Researchers frequently confuse this compound with its more common isomer, 2-Chloro-4-nitroimidazole (CAS: 57531-37-0). While they share a molecular formula (

), their reactivity and metabolic profiles differ due to the position of the nitro group. This guide addresses the specific 2-nitro isomer requested but utilizes "read-across" toxicological data from the broader nitroimidazole class where specific experimental data for this rare isomer is absent.

Key Safety Verdict: Treat as a Suspected Mutagen (GHS Category 2) and High-Potency Intermediate. Strict containment is required to prevent inhalation or dermal absorption.

Chemical Identity & Characterization

Precise identification is the first line of defense in chemical safety. The tautomeric nature of imidazoles often leads to labeling errors in commercial catalogs.

Property	Target Compound	Common Isomer (Caution)
IUPAC Name	5-Chloro-2-nitro-1H-imidazole	2-Chloro-4-nitro-1H-imidazole
CAS Number	1823997-84-7	57531-37-0
Structure	Nitro group at C2; Chlorine at C5	Chlorine at C2; Nitro at C4
Molecular Weight	147.52 g/mol	147.52 g/mol
Appearance	Pale yellow to off-white powder	Yellow crystalline powder
Solubility	DMSO, Methanol (Moderate)	DMSO, Methanol (Moderate)
Stability	Light Sensitive; Heat Sensitive	Stable under normal conditions

Senior Scientist Insight: The 2-nitroimidazole moiety (found in Azomycin) is generally more electron-deficient than the 4/5-nitro isomers (like Metronidazole). This makes the C2-nitro group more susceptible to enzymatic reduction, a key factor in its biological activity and toxicity.

Hazard Identification (GHS Classification)

Note: As a rare intermediate, specific GHS data is often extrapolated from Structural Activity Relationships (SAR) of the 2-nitroimidazole class.

Signal Word:WARNING

Hazard Class	Category	Hazard Statement	Code
Acute Toxicity (Oral)	Cat 4	Harmful if swallowed.	H302
Skin Irritation	Cat 2	Causes skin irritation.	H315
Eye Irritation	Cat 2A	Causes serious eye irritation.	H319
Germ Cell Mutagenicity	Cat 2	Suspected of causing genetic defects.	H341
STOT - Single Exp.	Cat 3	May cause respiratory irritation.	H335

Precautionary Highlights:

- P201: Obtain special instructions before use (due to mutagenicity risk).
- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P281: Use personal protective equipment as required.

Toxicological Profile & Mechanism[6]

The toxicity of **5-Chloro-2-nitro-1H-imidazole** is driven by the nitro-reduction mechanism. Understanding this pathway is essential for assessing risk during handling and in vivo applications.

A. Mechanism of Action: Reductive Activation

Nitroimidazoles are "bio-reductive" agents. In hypoxic environments (or via specific enzymes like nitroreductases), the nitro group (

) is sequentially reduced.

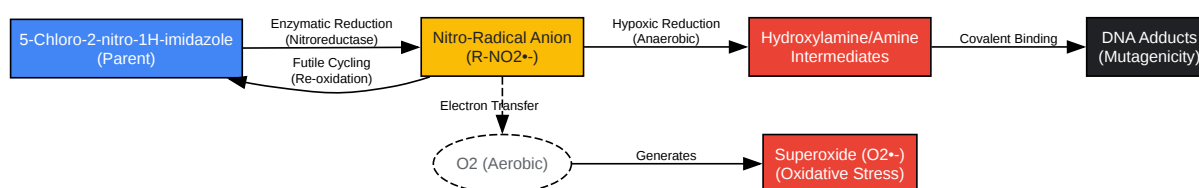
- One-electron reduction yields a nitro-radical anion (
-).

- In the presence of oxygen, this radical is re-oxidized (futile cycling), generating superoxide anions (oxidative stress).
- In hypoxic conditions, further reduction leads to hydroxylamines and amine metabolites. These highly reactive intermediates form covalent adducts with DNA, causing strand breaks and mutations.

B. Genotoxicity & Carcinogenicity[6]

- Ames Test: Nitroimidazoles typically test positive in Salmonella typhimurium strains (TA100) containing nitroreductases.
- Risk Assessment: Under ICH M7 guidelines, nitro-aromatics are often flagged as "Class 2" or "Class 3" impurities (mutagenic potential).
- Implication: Any synthesis utilizing this intermediate must demonstrate robust purging of the unreacted starting material in the final drug substance to < TTC (Threshold of Toxicological Concern) levels.

C. Diagram: Nitro-Reduction Toxicity Pathway



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Caption: Bioreductive activation pathway of nitroimidazoles. Note the bifurcation between aerobic oxidative stress and hypoxic DNA alkylation.

Safe Handling & Engineering Controls

As a Senior Scientist, I recommend treating this compound as a High Potency Active Pharmaceutical Ingredient (HPAPI) - Band 3 until specific OEL (Occupational Exposure Limit) data proves otherwise.

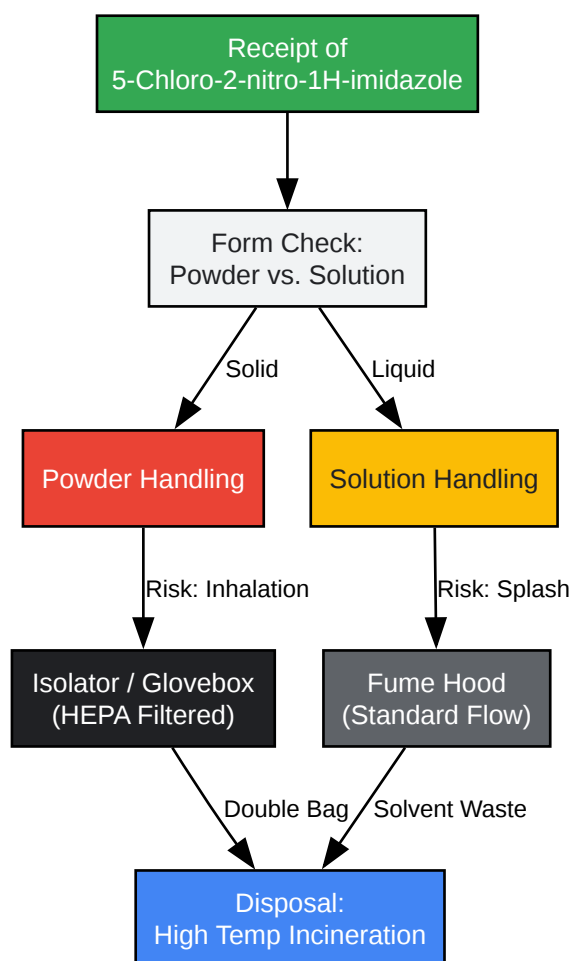
A. Engineering Controls

- Primary Containment: Weighing and handling of dry powder must occur within a Powder Containment Balance Enclosure or a Glovebox.
- Ventilation: Standard fume hood is sufficient for solutions, but HEPA filtration is required for dust-generating activities.
- Decontamination: Nitroimidazoles can be deactivated using oxidative agents (e.g., 10% bleach solution followed by thiosulfate quench) to break the imidazole ring or oxidize the functionality, though incineration is the preferred disposal method.

B. Personal Protective Equipment (PPE)

- Respiratory: N95/P3 mask minimum; Powered Air Purifying Respirator (PAPR) recommended if handling >10g of powder outside a glovebox.
- Dermal: Double nitrile gloves (0.11 mm minimum thickness). Immediate change upon contamination.
- Ocular: Safety glasses with side shields.

C. Workflow: Mutagenic Intermediate Handling



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Caption: Decision logic for containment based on physical state. Powder handling requires the highest level of isolation.

Emergency Response Protocols

- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Alert: Delayed pulmonary edema is rare but possible with nitro-aromatics; monitor for 24 hours.
- Skin Contact: Wash with soap and water for 15 minutes. Nitro compounds can absorb transdermally—monitor for signs of methemoglobinemia (cyanosis/blue lips) if exposure was significant (though less common with imidazoles than anilines).
- Spill Cleanup:

- Evacuate area.
- Don full PPE (Tyvek suit, double gloves, respirator).
- Wet wipe method: Do not dry sweep. Dampen powder with PEG-400 or water to prevent dust generation.
- Place in hazardous waste container labeled "Suspected Mutagen."

References

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